Technical Guide: Spectroscopic Characterization of 3,6-Dichloro-2-fluorobenzoic Acid

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Compound of Interest

Compound Name:	*3,6-Dichloro-2-fluorobenzoic acid*
CAS No.:	*916420-62-7*
Cat. No.:	*B1421238*

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CAS Registry Number: 916420-62-7 Molecular Formula: C

H

Cl

FO

Molecular Weight: 208.99 g/mol

Introduction & Structural Significance[1]

In the development of halogenated herbicides and pharmaceutical intermediates, **3,6-Dichloro-2-fluorobenzoic acid** (3,6-D-2-FBA) serves as a critical fluorinated building block. Structurally analogous to the herbicide Dicamba (3,6-dichloro-2-methoxybenzoic acid), the substitution of the methoxy group with a fluorine atom at the C2 position significantly alters the electronic environment of the aromatic ring, enhancing metabolic stability and lipophilicity.

This guide provides a rigorous spectroscopic profile of 3,6-D-2-FBA. Unlike standard catalog entries, this document focuses on the causality of spectral features—explaining how the

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specific 2,3,6-substitution pattern dictates the NMR splitting and IR absorption profiles. This approach ensures that researchers can confidently distinguish this compound from its regioisomers (e.g., 3,5-dichloro-2-fluorobenzoic acid) or hydrolysis byproducts (e.g., 3,6-dichlorosalicylic acid).

Structural Analysis & Predicted Spectral Logic

Before analyzing raw data, one must understand the theoretical expectations derived from the molecule's symmetry and substituent effects.

The Spin System

The molecule possesses a 1,2,3,4-tetrasubstituted benzene ring.

- C1: Carboxylic Acid (-COOH)
- C2: Fluorine (-F)
- C3: Chlorine (-Cl)
- C4: Proton (H

)
- C5: Proton (H

)
- C6: Chlorine (-Cl)

Coupling Logic:

- Proton-Proton (

  ): H4 and H5 are ortho to each other. They will exhibit a strong coupling constant (

  Hz).
- Fluorine-Proton (

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): The fluorine at C2 is electronically coupled to H4 via a 4-bond path (F-C2-C3-C4-H4). In fluoroaromatics, this typically results in a splitting of 4–7 Hz.

- Result: H4 appears as a doublet of doublets (dd). H5, being 5 bonds away from fluorine, typically appears as a doublet (d) (unless high-field resolution detects minute coupling).

Spectroscopic Data Profile

The following data summarizes the diagnostic signals required for identification.

Nuclear Magnetic Resonance (NMR)

Nucleus	Chemical Shift (, ppm)	Multiplicity	Coupling Constants (, Hz)	Assignment
H	13.8 - 14.2	Broad Singlet	-	-COOH (Exchangeable)
H	7.65 - 7.75	Doublet of Doublets	,	H4 (Ar-H)
H	7.35 - 7.45	Doublet		H5 (Ar-H)
C	164.5	Doublet		C1 (Carbonyl)
C	156.0	Doublet		C2 (C-F)
F	-112 to -118	Multiplet	-	Ar-F

Note: Shifts are referenced to DMSO-d

. The

C-F coupling is a definitive confirmation of the C2 position.

Mass Spectrometry (MS)

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- Ionization Mode: Electrospray Ionization (ESI-), Negative Mode.
- Molecular Ion [M-H]

  : 206.9 m/z.
- Isotope Pattern: The presence of two chlorine atoms dictates a specific isotopic envelope.
  - M (207): 100%[1]
  - M+2 (209): ~65% (Diagnostic for Cl

)
  - M+4 (211): ~10%

Infrared Spectroscopy (FT-IR)

Wavenumber (cm)	Vibration Mode	Structural Significance
2800 - 3100	O-H stretch (broad)	Carboxylic acid dimer
1705 - 1720	C=O stretch	Conjugated carboxylic acid
1580, 1460	C=C stretch	Aromatic ring skeleton
1150 - 1250	C-F stretch	Aryl fluoride (Strong diagnostic)
740 - 800	C-Cl stretch	Aryl chloride

Analytical Protocols

To ensure data reproducibility, the following self-validating protocols should be employed.

Sample Preparation for NMR

- Solvent Choice: DMSO-d

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is preferred over CDCl

due to the low solubility of di-halogenated benzoic acids in non-polar solvents and to prevent dimerization effects on the chemical shifts.

- Concentration: 10–15 mg of sample in 0.6 mL solvent.
- Validation Step: Add a trace of trifluoroacetic acid (TFA) if the -COOH proton is broad or invisible; this sharpens the exchangeable proton signal.

Purity Determination Workflow

The following Graphviz diagram illustrates the logic flow for distinguishing 3,6-D-2-FBA from its common impurity, 3,6-dichlorosalicylic acid (where F is replaced by OH).

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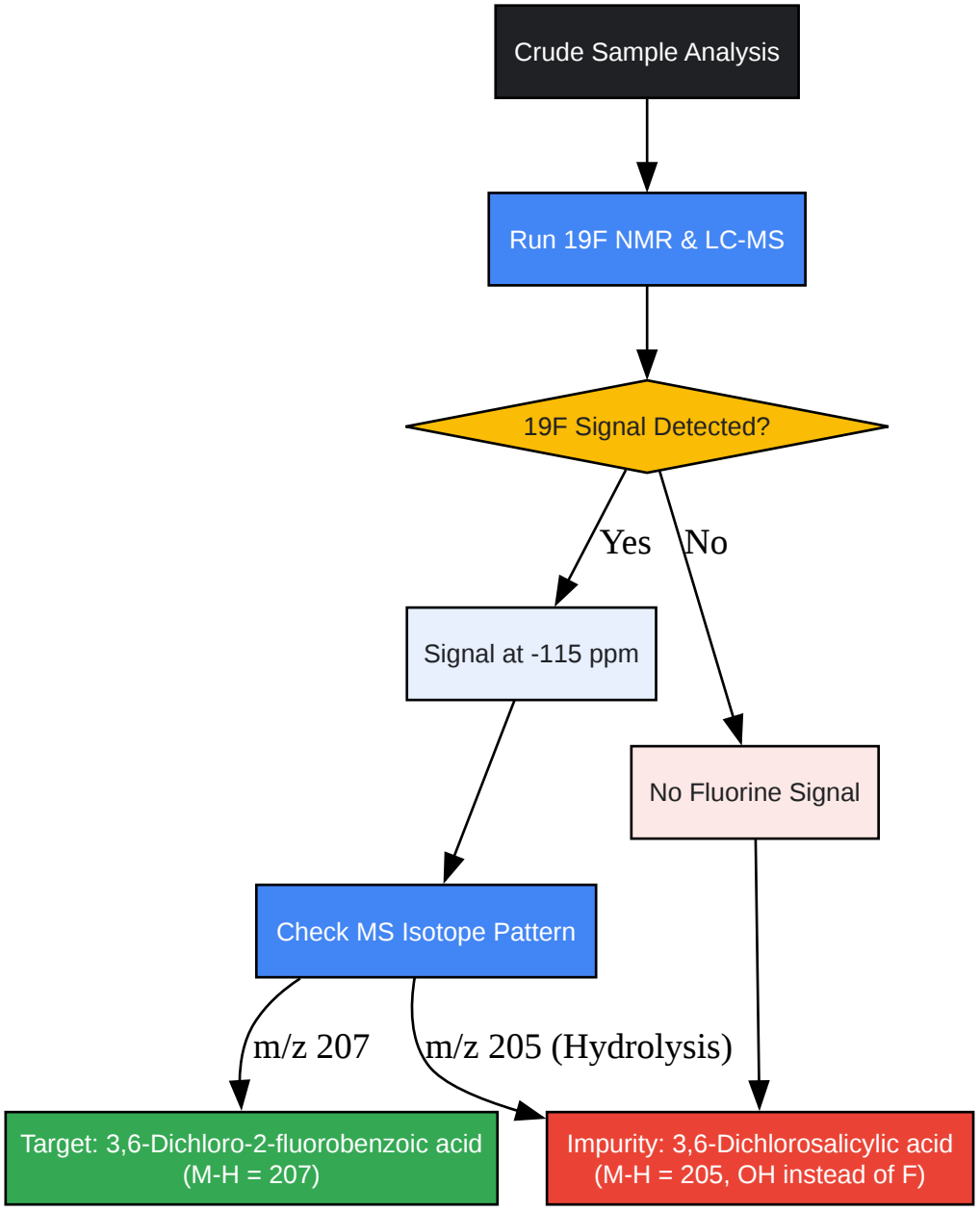

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Caption: Logical workflow for distinguishing **3,6-dichloro-2-fluorobenzoic acid** from its hydrolysis byproduct using 19F NMR and Mass Spectrometry.

Synthesis Context & Impurity Profile

Understanding the synthesis of 3,6-D-2-FBA aids in spectral interpretation. It is typically synthesized via the Balz-Schiemann reaction or Halex (Halogen Exchange) reaction from the corresponding chlorinated precursor.

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- Precursor: 3,6-Dichloro-2-nitrobenzoic acid or 3,6-dichlorophthalic anhydride derivatives.
- Key Impurity:3,6-Dichlorosalicylic acid (CAS 3401-80-7).[2] This forms if the fluorine is hydrolyzed during workup.
  - Spectral Differentiator: The salicylate will lack the

    F signal and show a phenolic -OH stretch in IR at ~3400 cm

    (often overlapping with COOH but sharper).

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 18844, 3,6-Dichlorosalicylic acid. Retrieved January 29, 2026, from [Link]
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Sources

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- 2. 3,6-Dichlorosalicylic acid | C7H4Cl2O3 | CID 18844 - PubChem [pubchem.ncbi.nlm.nih.gov]
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